

# Octachlorodipropyl Ether-d4 certificate of analysis

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## Compound of Interest

Compound Name: S 421-d4

Cat. No.: B12428748

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## Technical Guide: Octachlorodipropyl Ether-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Octachlorodipropyl Ether-d4, a deuterated analog of the insecticide synergist Octachlorodipropyl Ether (also known as S-421). This document is intended to serve as a resource for researchers and professionals in drug development and related scientific fields, offering available data, analytical methodologies, and a general quality control workflow.

## Compound Data

The following tables summarize the available chemical and physical properties of Octachlorodipropyl Ether-d4 and its non-deuterated counterpart. Data for the deuterated compound is limited, and information for the non-deuterated form is provided for reference.

Table 1: Chemical Identification

Identifier	Octachlorodipropyl Ether-d4	Octachlorodipropyl Ether
Alternate Names	S 421-d4	S-421, Bis(2,3,3,3-tetrachloropropyl) ether
CAS Number	127-90-2 (unlabeled)	127-90-2
Molecular Formula	C <sub>6</sub> H <sub>2</sub> D <sub>4</sub> Cl <sub>8</sub> O[1]	C <sub>6</sub> H <sub>6</sub> Cl <sub>8</sub> O[2][3][4]
Molecular Weight	381.76 g/mol [1]	377.73 g/mol [2][3]
InChI Key	LNJXZKBHJZAIKQ-UHFFFAOYSA-N	LNJXZKBHJZAIKQ-UHFFFAOYSA-N[2][3]
Canonical SMILES	ClC(COCC(Cl)C(Cl)(Cl)Cl)C(Cl)(Cl)Cl	ClC(COCC(Cl)C(Cl)(Cl)Cl)C(Cl)(Cl)C(Cl)(Cl)Cl[2][3]

Table 2: Physical and Chemical Properties

Property	Value (Octachlorodipropyl Ether)	Source
Appearance	Colorless to pale yellow liquid	[2]
Solubility	Insoluble in water; soluble in organic solvents	[2]
Boiling Point	114-116 °C @ 0.2 Torr	[2][3]
Melting Point	-50 °C	[2][3]

Note: Specific physical and chemical property data for Octachlorodipropyl Ether-d4 are not readily available. The data presented for the non-deuterated form can be considered as an approximation.

## Experimental Protocols

A definitive Certificate of Analysis with detailed experimental protocols for Octachlorodipropyl Ether-d4 is not publicly available. However, the following High-Performance Thin-Layer

Chromatography (HPTLC) method for the analysis of the non-deuterated form in insecticide formulations provides a relevant and robust analytical approach.

## High-Performance Thin-Layer Chromatography (HPTLC) for Octachlorodipropyl Ether

This method is suitable for the quantification and identification of Octachlorodipropyl Ether in various formulations.

Instrumentation and Materials:

- HPTLC Plates: Silica gel 60 F254
- Mobile Phase: Toluene–acetic acid–water 20:20:1 (v/v/v)
- Chromogenic Reagent: Silver nitrate–2 M alcoholic potassium hydroxide
- Densitometer: Capable of detection at 399 nm
- Standard Solution: Analytical grade Octachlorodipropyl Ether (e.g., 98.0% purity)

Procedure:

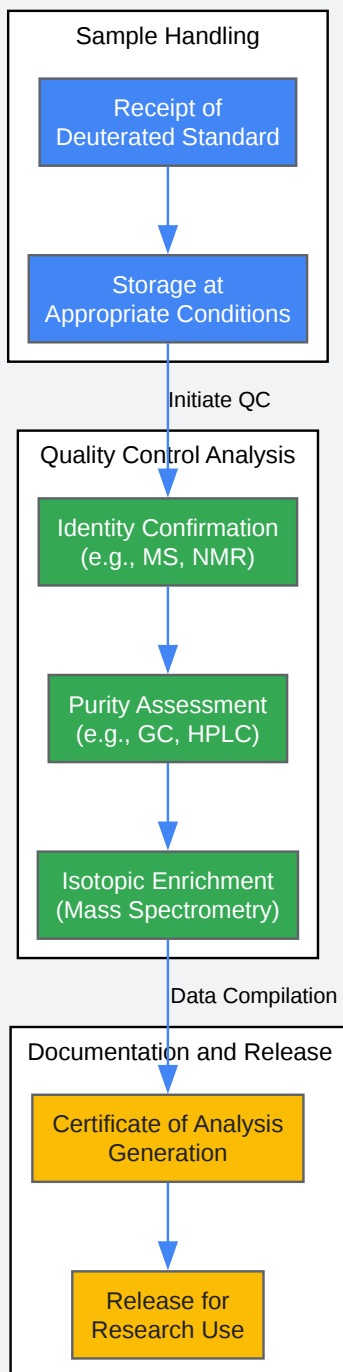
- Standard Preparation: Prepare a stock solution of 1.0 mg/mL Octachlorodipropyl Ether in acetonitrile. Prepare a working standard of 0.1 mg/mL by diluting the stock solution with acetonitrile.
- Sample Preparation: Extract the sample containing Octachlorodipropyl Ether with a suitable organic solvent (e.g., acetonitrile).
- Chromatography:
  - Apply the standard and sample solutions to the HPTLC plate.
  - Develop the plate in a chromatographic tank saturated with the mobile phase.
  - After development, dry the plate.

- Detection and Quantification:
  - Spray the plate with the chromogenic reagent.
  - Expose the plate to UV light for visualization.
  - Perform densitometric evaluation at 399 nm.
  - The calibration plot for quantification is typically logarithmic in the range of 0.2–5.0 µg per band.

## Signaling Pathways and Workflows

The following diagrams illustrate key conceptual frameworks relevant to the analysis and use of Octachlorodipropyl Ether-d4.

## General Analytical Workflow for a Deuterated Standard

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Caption: General analytical workflow for the quality control of a deuterated standard.

This generalized workflow outlines the critical steps from receiving a deuterated standard like Octachlorodipropyl Ether-d4 to its final release for research applications. It emphasizes identity confirmation, purity assessment, and the crucial determination of isotopic enrichment, all of which are documented in a Certificate of Analysis.

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## References

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